Norvaline, 2-methyl-,methyl ester proper disposal procedures

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Compound of Interest	
Compound Name:	*Norvaline, 2-methyl-,methyl ester*
CAS No.:	*777036-35-8*
Cat. No.:	*B12119686*

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Operational Guide: Proper Disposal of Norvaline, 2-methyl-, methyl ester

Executive Summary: Immediate Action Plan

Do NOT dispose of Norvaline, 2-methyl-, methyl ester down the drain. Do NOT mix with strong oxidizers (e.g., nitric acid, permanganates) or strong bases in the primary waste container.

This compound is an

-methylated amino acid ester. While valuable for inducing conformational constraints in peptide synthesis, its ester moiety poses a specific latent hazard: hydrolysis. Upon contact with water (catalyzed by acids or bases), it releases methanol, a flammable and toxic solvent.

Disposal Stream Assignment:

- Solid Substance: Hazardous Solid Waste (Incineration).
- Reaction Mixtures: Non-Halogenated Organic Waste (unless halogenated solvents are present).

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Chemical Profile & Hazard Identification

To ensure accurate tracking, verify your specific salt form against the data below. Most research laboratories handle the hydrochloride salt due to its superior stability.

Property	Data
Chemical Name	Methyl 2-amino-2-methylpentanoate (often supplied as HCl salt)
Common Name	-Methyl-Norvaline Methyl Ester
CAS Number (HCl Salt)	179485-45-1 (Most common commercial form)
CAS Number (Free Base)	777036-35-8 / 87900-12-7
Molecular Formula	(Free Base) / (HCl)
Primary Hazards	Skin/Eye Irritant (H315, H319); Combustible (if liquid).
Latent Hazard	Hydrolysis releases Methanol (Flammable/Toxic).

Pre-Disposal Treatment: The "Why" Behind the Protocol

As scientists, we must understand the mechanism of decomposition to prevent accidents in the waste stream.

1. The Hydrolysis Risk: Like all methyl esters, this compound is susceptible to hydrolysis.

- The Risk: If you bulk this waste into a container with high pH (basic) aqueous waste, hydrolysis will accelerate. This generates methanol, which lowers the flashpoint of the waste mixture, potentially turning a "Non-Hazardous" aqueous waste jug into a Flammable (D001) hazard.

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- The

  -Methyl Factor: The presence of the methyl group at the alpha position introduces steric hindrance, making this molecule more resistant to hydrolysis than standard norvaline methyl ester. However, in the harsh environment of a waste drum (extreme pH, long storage), hydrolysis will eventually occur.

2. Segregation Strategy:

- Keep Separate from Oxidizers: Amino acid derivatives contain nitrogen. Mixing with strong oxidizers (like Nitric Acid) can form unstable N-nitroso compounds or generate exothermic reactions.
- Keep Separate from Strong Bases: To prevent rapid evolution of methanol vapors.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Solid Substance (Expired or Excess)

Use this for pure powder or crystals.

- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) or glass jar.
- Labeling: Apply a hazardous waste label.
  - Constituents: "Methyl 2-amino-2-methylpentanoate HCl" (99%).
  - Hazard Checkboxes: Irritant, Toxic.[1]
- Bulking: Do not bulk with silica gel or heavy metal solids unless authorized by your facility's specific waste profile.
- Final Disposition: Seal tightly. This waste must be sent for High-Temperature Incineration to ensure complete destruction of the organic backbone.

Scenario B: Disposal of Reaction Mixtures (Liquid)

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Use this for synthesis waste where the compound is dissolved in solvents like DCM, Methanol, or Ethyl Acetate.

- Determine Solvent Base:
  - If dissolved in DCM, Chloroform, etc.: Use Halogenated Waste stream.
  - If dissolved in Methanol, Ethanol, Ethyl Acetate, DMF: Use Non-Halogenated Waste stream.
- pH Check: If the reaction was quenched with acid or base, ensure the final solution is roughly neutral (pH 5–9) before adding to the solvent drum to minimize container corrosion and hydrolysis.
- Labeling:
  - List the solvent first (e.g., "Methanol 95%").
  - List the solute second (e.g., "Trace Norvaline deriv. <5%").
  - Hazard Checkboxes: Flammable, Irritant.

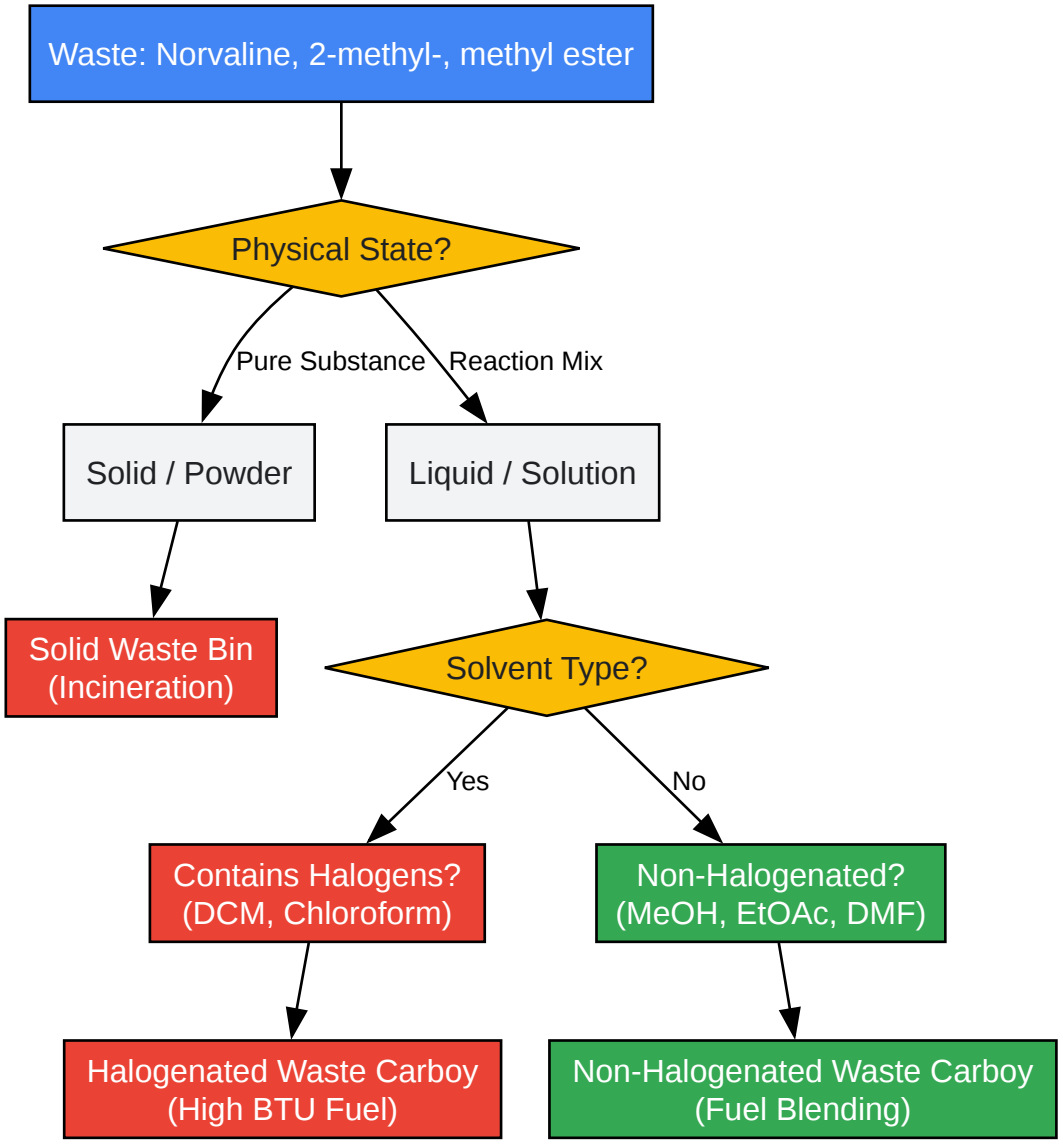
Scenario C: Empty Containers

- Triple Rinse: Rinse the empty bottle three times with a compatible solvent (e.g., acetone or ethanol).
- Rinsate Disposal: Pour the rinsate into the Non-Halogenated Liquid Waste container.
- Defacing: Cross out the original label and mark as "Empty."
- Disposal: Place the clean, dry container in the glass/plastic recycling or trash, depending on local lab safety rules.

Decision Logic Diagram

The following workflow illustrates the decision process for segregating this specific chemical waste.

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Figure 1: Decision tree for segregating Norvaline, 2-methyl-, methyl ester waste streams.

Regulatory Framework & Compliance

While this specific compound is not explicitly listed on the EPA "P" (Acutely Toxic) or "U" (Toxic) lists, it is regulated under the Resource Conservation and Recovery Act (RCRA) based on its characteristics when disposed of.

- Characteristic Waste: If dissolved in flammable solvents, it carries the D001 (Ignitability) waste code.

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- Generator Status: As a research chemical, it falls under "lab pack" guidelines.
- TSCA Status: This compound is often used for R&D purposes (TSCA exempt for R&D), meaning it must be used and disposed of under the supervision of a technically qualified individual.

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 13690892 (Methyl 2-amino-2-methylpentanoate). Retrieved from [Link]
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